

Application Notes and Protocols: 3,5,5-Trimethylnonane in Fuel Composition Studies

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Compound of Interest

Compound Name: 3,5,5-Trimethylnonane

CAS No.: 62184-25-2

Cat. No.: B14563254

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Abstract:

These application notes provide a comprehensive overview of the potential role and analytical methodologies for **3,5,5-trimethylnonane** and other branched C12 alkanes in the context of fuel composition studies. While specific research focusing exclusively on **3,5,5-trimethylnonane** is limited in publicly available literature, its significance arises from its classification as a highly branched dodecane isomer. Such isomers are integral components of conventional and alternative fuels, influencing key combustion properties. This document outlines the application of **3,5,5-trimethylnonane** as a representative branched alkane in surrogate fuel formulations and details experimental protocols for its identification and quantification within complex fuel matrices using Detailed Hydrocarbon Analysis (DHA).

Introduction: The Role of Branched Alkanes in Fuels

Modern transportation fuels, including gasoline, diesel, and jet fuel, are complex mixtures of hundreds to thousands of hydrocarbon compounds. The composition of these fuels dictates their physical and chemical properties, such as density, viscosity, volatility, and combustion

characteristics (e.g., cetane number and sooting tendency). Branched alkanes, such as the isomers of dodecane (C₁₂H₂₆), are a significant class of compounds in these fuels.[\[1\]](#)[\[2\]](#)[\[3\]](#)

3,5,5-Trimethylnonane is one of the 355 structural isomers of dodecane.[\[4\]](#) While not commonly singled out in fuel studies, its highly branched structure is representative of iso-alkanes that can influence fuel properties. The study of such individual isomers is crucial for:

- **Surrogate Fuel Development:** Formulating simplified fuel mixtures (surrogates) with a small number of well-characterized components to emulate the behavior of real, complex fuels in combustion research.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- **Detailed Hydrocarbon Analysis (DHA):** Quantifying the individual components in a fuel to understand its composition and predict its performance.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- **Structure-Property Relationships:** Understanding how molecular structure affects fuel properties to design advanced fuels with desired characteristics.

Data Presentation: Properties of Dodecane Isomers

The physical and chemical properties of branched alkanes can differ significantly from their straight-chain counterparts. These differences are critical when selecting components for surrogate fuels. The following table summarizes key properties of n-dodecane and one of its branched isomers as an example.

Property	n-Dodecane	2,2,4,6,6-Pentamethylheptane (iso-dodecane)	3,5,5-Trimethylnonane (Predicted)
Molecular Formula	C ₁₂ H ₂₆	C ₁₂ H ₂₆	C ₁₂ H ₂₆
Molecular Weight (g/mol)	170.34	170.34	170.33
Boiling Point (°C)	216.3	177.3	~190-210
Density (g/cm ³ at 20°C)	0.749	0.749	~0.75
Cetane Number	~75	~15	Moderate

Note: Properties for **3,5,5-trimethylnonane** are estimated based on typical trends for branched alkanes, as extensive experimental data is not readily available.

Application in Surrogate Fuel Formulation

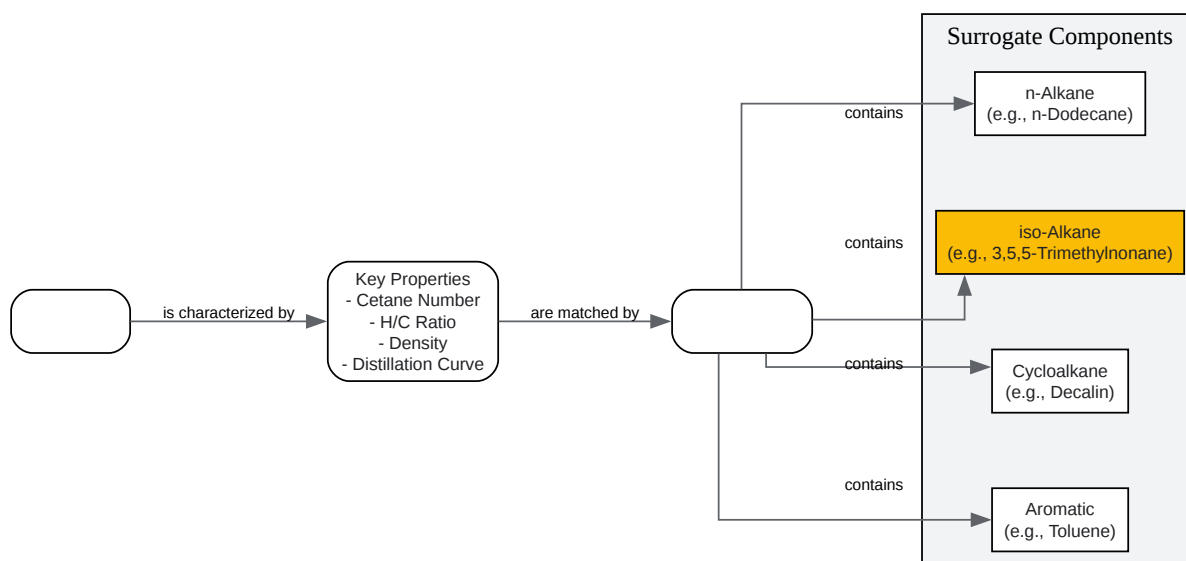
Surrogate fuels are essential tools for combustion modeling and research. A surrogate for a fuel like Jet-A or diesel would typically include components representing the main hydrocarbon classes present in the real fuel: n-alkanes, iso-alkanes, cycloalkanes, and aromatics.^{[5][6][7][8][9]} A highly branched C12 alkane like **3,5,5-trimethylnonane** could be a candidate for the iso-alkane component, particularly for emulating fuels with a significant fraction of branched paraffins in the C10-C14 range.

The following table presents a notional multi-component surrogate fuel composition where a branched C12 alkane could be utilized.

Component Class	Representative Compound	Mole Fraction (%)	Purpose in Surrogate
n-Alkane	n-Dodecane	40	Represents the linear paraffin content, influencing cetane number.
iso-Alkane	3,5,5-Trimethylnonane	25	Represents branched paraffins, impacting low-temperature reactivity and ignition delay.
Cycloalkane	Decalin	20	Represents naphthenic compounds.
Aromatic	Toluene	15	Represents aromatic content, influencing sooting tendency.

Logical Relationship of Surrogate Fuel Components

The selection of components for a surrogate fuel is a logical process based on matching the properties of the target fuel.



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Caption: Logical workflow for surrogate fuel formulation.

Experimental Protocols: Detailed Hydrocarbon Analysis (DHA)

The primary method for identifying and quantifying individual components like **3,5,5-trimethylnonane** in a fuel sample is gas chromatography (GC), often coupled with mass spectrometry (MS). Detailed Hydrocarbon Analysis (DHA) is a standardized application of GC. [\[10\]](#)[\[11\]](#)[\[12\]](#)

Protocol: DHA of Middle Distillate Fuels by GC-MS

Objective: To separate, identify, and quantify hydrocarbon components, including C12 isomers, in a middle distillate fuel sample (e.g., diesel or jet fuel).

Materials and Equipment:

- Gas Chromatograph with a Flame Ionization Detector (FID) and/or Mass Spectrometer (MS)
- Capillary Column: 100 m x 0.25 mm ID, coated with 0.5 μ m of 100% dimethyl polysiloxane (e.g., Rtx-DHA-100)[[12](#)]
- Carrier Gas: Helium or Hydrogen
- Sample Injector: Split/splitless inlet
- Data System: Capable of calculating retention indices
- Syringes and Vials
- Solvents: n-hexane or similar
- Reference Standards: n-alkane series (C7-C25), pure **3,5,5-trimethylnonane** (if available), and other relevant branched alkanes and aromatic compounds.

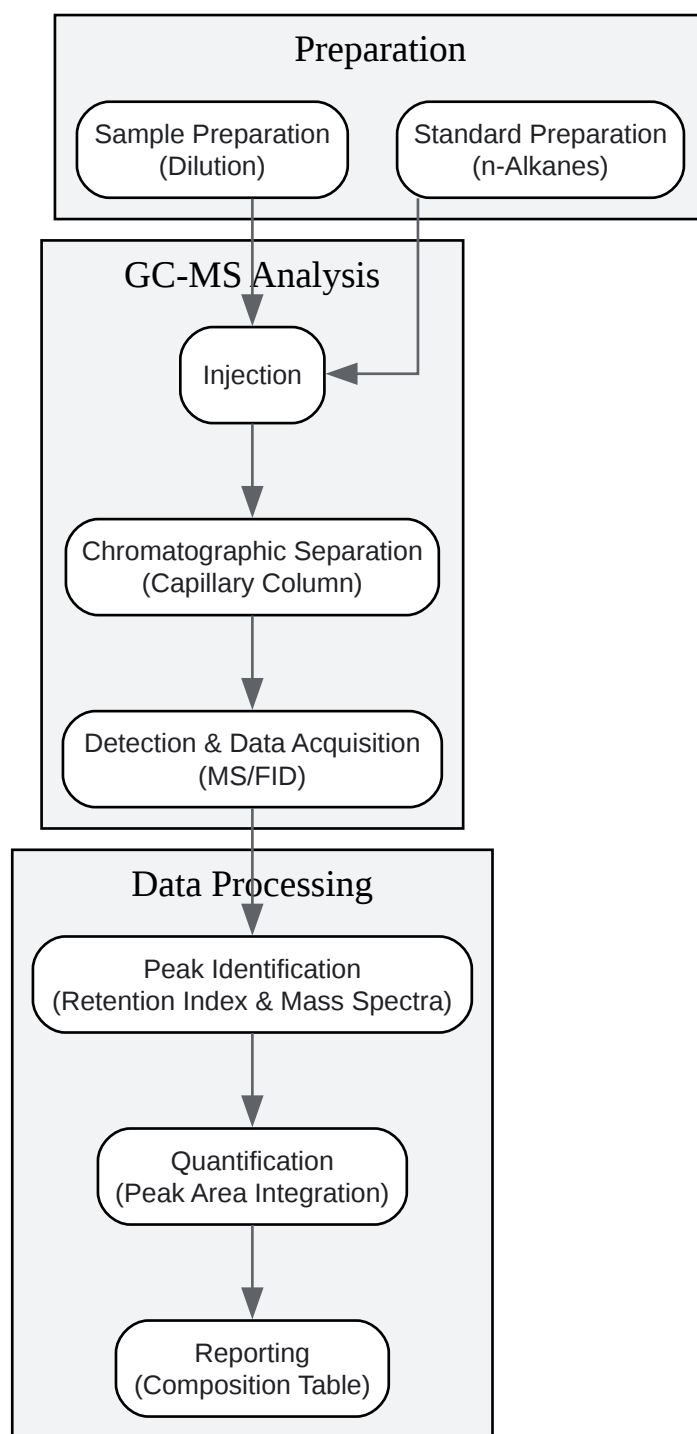
Procedure:

- Sample Preparation:
 - Prepare a calibration standard containing a series of n-alkanes.
 - If available, prepare a separate standard containing a known concentration of **3,5,5-trimethylnonane**.
 - Dilute the fuel sample in n-hexane (e.g., 1:100 v/v) to bring the concentration of analytes within the linear range of the detector.
- GC-MS Instrument Setup:
 - Inlet: 250°C, Split ratio 100:1

- Oven Program: 35°C (hold 15 min), ramp to 60°C at 1°C/min, then ramp to 320°C at 2°C/min (hold 10 min).
- Carrier Gas Flow: Constant flow, 1.0 mL/min (Helium).
- MS Parameters:
 - Ion Source Temperature: 230°C
 - Quadrupole Temperature: 150°C
 - Scan Range: m/z 40-400
 - Solvent Delay: 5 min
- Analysis Sequence:
 - Inject a blank (n-hexane) to ensure system cleanliness.
 - Inject the n-alkane standard mixture to determine retention times for retention index calculations.
 - Inject the diluted fuel sample.
 - Inject other relevant standards as needed for peak confirmation.
- Data Analysis:
 - Peak Identification:
 - Calculate the Kovats retention index for all peaks in the chromatogram relative to the n-alkanes.
 - Compare the retention index and the mass spectrum of each peak to a library (e.g., NIST) for tentative identification.
 - Confirm the identity of **3,5,5-trimethylnonane** by comparing its retention time and mass spectrum with the pure standard (if run).

- Quantification:
 - Integrate the peak area for each identified component.
 - Calculate the concentration of each component using the area percent method with response factor correction, assuming the response factor for all hydrocarbons is similar on an FID. For MS, quantification would typically be done using an internal standard.

Experimental Workflow Diagram



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Caption: Experimental workflow for DHA by GC-MS.

Conclusion

While **3,5,5-trimethylnonane** is not a widely studied compound in fuel composition analysis, its role as a representative highly branched C12 alkane is significant. Understanding the behavior of such isomers is critical for the development of high-fidelity surrogate fuels and for the detailed characterization of complex transportation fuels. The protocols for Detailed Hydrocarbon Analysis provided herein offer a robust framework for the identification and quantification of **3,5,5-trimethylnonane** and other branched alkanes within fuel mixtures, thereby enabling a more profound understanding of fuel structure-property relationships. Further research into the specific combustion properties of individual branched dodecane isomers would be a valuable contribution to the field of fuel science.

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